

Unveiling the Molecular intricacies of Chlorouvedalin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chlorouvedalin

Cat. No.: B15595007

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[City, State] – December 2, 2025 – In the ongoing quest for novel therapeutic agents, the natural world continues to be a profound source of inspiration. This technical guide delves into the chemical and biological properties of **Chlorouvedalin**, a chlorinated guaiane-type sesquiterpene lactone. This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of its structure, cytotoxic and potential anti-inflammatory activities, and the molecular pathways it modulates.

Chemical Structure and Properties

Chlorouvedalin is a sesquiterpene lactone with a complex stereochemistry. Its systematic IUPAC name is methyl (3a*S*,4*S*,5*S*,6*E*,10*Z*,11*aR*)-5-acetyloxy-4-(3-chloro-2-hydroxy-2-methylbutanoyl)oxy-10-methyl-3-methylidene-2-oxo-3*a*,4,5,8,9,11*a*-hexahydrocyclodeca[*b*]furan-6-carboxylate. The key structural features include a chlorinated side chain and a reactive α -methylene- γ -lactone group, which are common in many biologically active sesquiterpene lactones.

Table 1: Chemical and Physical Properties of **Chlorouvedalin**

Property	Value
Molecular Formula	C ₂₃ H ₂₉ ClO ₉
Molecular Weight	484.9 g/mol
CAS Number	24694-80-2
SMILES	CC1=CC[C@H]2--INVALID-LINK-- C(=O)OC)OC(=O)C)OC(=O)--INVALID-LINK-- (C(C)Cl)O)C(=C)C(=O)O2

Biological Activity: A Focus on Cytotoxicity

Chlorouvedalin has demonstrated significant cytotoxic activity against a panel of human cancer cell lines. This activity is attributed to its ability to induce apoptosis, a form of programmed cell death, through the intrinsic pathway.

Quantitative Cytotoxicity Data

The following table summarizes the 50% inhibitory concentration (IC₅₀) values of **Chlorouvedalin** against various human tumor cell lines.

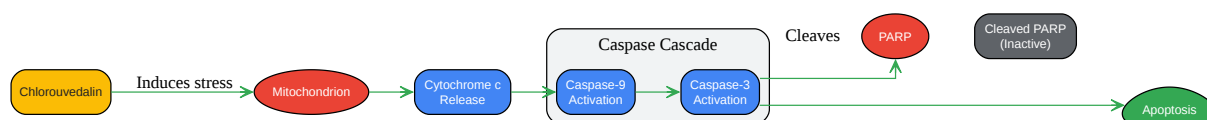
Table 2: Cytotoxic Activity of **Chlorouvedalin** against Human Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)
HL-60	Promyelocytic Leukemia	1.2
U-937	Histiocytic Lymphoma	2.5
U-937/Bcl-2	Histiocytic Lymphoma (Bcl-2 overexpressing)	3.8
SK-MEL-1	Malignant Melanoma	5.0

Mechanism of Action: Elucidating the Apoptotic Pathway

The cytotoxic effects of **Chlorouvedalin** are mediated through the induction of apoptosis. Key events in this signaling cascade have been identified and are detailed below.

Signaling Pathway Diagram



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